

## Personal protective equipment for handling 2-Bromoindene

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## Essential Safety and Handling Guide for 2-Bromoindene

This guide provides comprehensive safety, operational, and disposal protocols for the handling of **2-Bromoindene** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant laboratory practices.

### **Hazard Assessment and GHS Classification**

**2-Bromoindene** is classified as a hazardous substance requiring careful handling. The primary hazards include irritation to the skin, eyes, and respiratory system, and it may be harmful if ingested.[1][2]



Hazard Category	GHS Classification	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 4	Warning	H302: Harmful if swallowed[2]
Skin Corrosion/Irritation	Category 2	Warning	H315: Causes skin irritation[1][2]
Serious Eye Damage/Eye Irritation	Category 2	Warning	H319: Causes serious eye irritation[2]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)	Warning	H335: May cause respiratory irritation[2]

## **Physical and Chemical Properties**

Proper handling and storage procedures are informed by the chemical's physical properties.

Property	Value
CAS Number	10485-09-3[2][4][5]
Molecular Formula	C <sub>9</sub> H <sub>7</sub> Br[4]
Molecular Weight	195.06 g/mol [2]
Appearance	White to yellow crystals or pale yellow to brown powder/fused solid[1][4][6]
Melting Point	34-40 °C[4][5][6]
Boiling Point	256.9 °C at 760 mmHg[4][5]
Flash Point	113 °C[4][5]
Density	~1.6 g/cm <sup>3</sup> [4][5]
Storage Temperature	Refrigerator (+4°C)[2][4]

## **Operational Plan: Safe Handling Protocol**



Adherence to a strict operational protocol is mandatory to minimize exposure and ensure safety. All work with **2-Bromoindene** must be conducted in a certified chemical fume hood.

### **Personal Protective Equipment (PPE)**

The following PPE is required at all times when handling **2-Bromoindene**.

Protection Type	Specification	Rationale
Eye and Face Protection	Chemical safety goggles meeting EN166 (EU) or ANSI Z.87.1 (US) standards. A face shield is recommended for splash risks.	Protects against splashes and airborne particles that can cause severe eye irritation.[1]
Hand Protection	Chemical-resistant nitrile or neoprene gloves. Inspect for damage before use and change immediately if contaminated.	Prevents skin contact, as the substance causes skin irritation and may be harmful if absorbed.[1][7]
Skin and Body Protection	A fully buttoned, flame- resistant or 100% cotton lab coat worn over long-sleeved clothing and closed-toe shoes.	Provides a barrier against accidental skin contact and contamination of personal clothing.[1][7]
Respiratory Protection	Work must be performed in a chemical fume hood. If a fume hood is unavailable or engineering controls are insufficient, a NIOSH/MSHA-approved respirator with an organic vapor cartridge is required.[1][7]	Prevents inhalation of dust or vapors, which cause respiratory tract irritation.[1]

## **Step-by-Step Handling Procedure**

1. Preparation:



- Ensure a chemical fume hood is operational and the work area is clean and uncluttered.
- Verify that an eyewash station and safety shower are accessible and operational.[1]
- Assemble all necessary equipment (glassware, spatulas, reagents) inside the fume hood.
- Don all required PPE as specified in the table above.
- 2. Handling and Use:
- Conduct all manipulations, including weighing and transferring, within the fume hood to minimize inhalation exposure.
- When transferring the solid, use a spatula to avoid generating dust.
- Keep the container tightly closed when not in use.[1]
- 3. Post-Handling and Cleanup:
- Decontaminate all equipment and the work surface after use.
- Remove PPE in the correct order to avoid cross-contamination (e.g., remove gloves last).
- Wash hands thoroughly with soap and water after removing all PPE.

# Emergency and Disposal Plans Spill Response Protocol

In the event of a spill, immediate and appropriate action is critical.

- Evacuate: Alert personnel in the immediate area and evacuate if necessary.
- Ventilate: Ensure the area is well-ventilated, keeping the process within a fume hood if possible.
- Protect: Wear all necessary PPE, including respiratory protection, before addressing the spill.



- Contain & Clean: For small spills, use an inert absorbent material like sand or vermiculite.[7]
   Carefully sweep or vacuum the material and place it into a suitable, sealed, and clearly labeled container for hazardous waste disposal.[1]
- Decontaminate: Clean the spill area thoroughly.

**First Aid Measures** 

Exposure Route First Aid Procedure	
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[1]
Skin Contact	Remove contaminated clothing and shoes.  Immediately flush the affected area with copious amounts of water for at least 15 minutes. Seek medical aid.[1]
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[1]
Do NOT induce vomiting. If the person conscious, wash out their mouth with was not sometimes. Never give anything by mouth to an unconscious person. Seek immediate reattention.[1][3]	

### **Disposal Plan**

Chemical waste generators must classify discarded chemicals to ensure proper disposal. **2- Bromoindene** waste is considered hazardous and must be handled accordingly.

• Waste Segregation: Collect all **2-Bromoindene** waste, including contaminated consumables (e.g., gloves, weigh boats, paper towels), in a designated container for halogenated organic waste.[7][8][9] Do not mix with non-halogenated, acidic, basic, or other waste streams.[8]

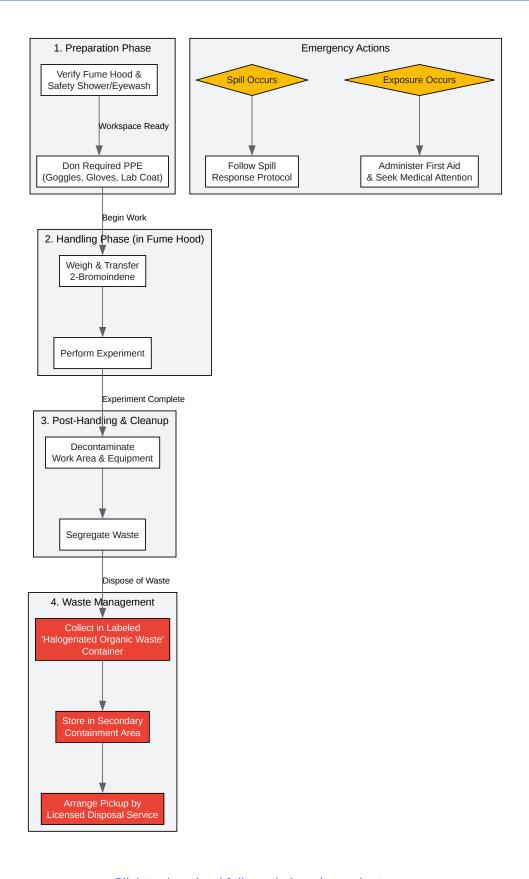






- Container Management: Use a compatible, sealed, and clearly labeled hazardous waste container. The label must include "Hazardous Waste" and the full chemical name, "2-Bromoindene".[8][9]
- Storage: Store the waste container in a designated, cool, dry, and well-ventilated satellite accumulation area with secondary containment.[8] Keep the container tightly closed except when adding waste.[8]
- Final Disposal: Dispose of the contents and container through an approved and licensed hazardous waste disposal company, in accordance with all federal, state, and local regulations.[1][3]





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